

5-Bromopyrimidine: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 5-Bromopyrimidine

Cat. No.: B023866

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CAS Number: 4595-59-9

Introduction

5-Bromopyrimidine is a halogenated heterocyclic organic compound that serves as a pivotal building block in the synthesis of a wide array of chemical entities, particularly in the pharmaceutical and agrochemical industries.^{[1][2]} Its structure, featuring a bromine atom at the 5-position of the pyrimidine ring, imparts unique reactivity, making it a valuable substrate for various cross-coupling reactions.^[1] This technical guide provides an in-depth overview of **5-bromopyrimidine**, including its chemical and physical properties, safety information, synthesis, and applications in organic synthesis and drug discovery, with a focus on its role in the development of kinase inhibitors.

Chemical and Physical Properties

5-Bromopyrimidine is typically a yellow to beige-brown crystalline solid.^[3] It is insoluble in water but soluble in organic solvents such as benzene, toluene, and chloroform.^{[3][4]} A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference(s)
CAS Number	4595-59-9	[4]
Molecular Formula	C4H3BrN2	[4]
Molecular Weight	158.98 g/mol	[2]
Appearance	Yellow to beige-brown crystalline powder or chunks	[4]
Melting Point	67-73 °C	[5]
Boiling Point	168 °C	[6]
Solubility	Soluble in chloroform	[4]

Safety Data Sheet Summary

5-Bromopyrimidine is considered a hazardous substance and should be handled with appropriate safety precautions. It is known to cause skin and eye irritation.[7] The toxicological properties have not been fully investigated.[7] A summary of its GHS hazard information is provided in Table 2.

Hazard Class	Hazard Statement	Signal Word
Skin Corrosion/Irritation, Category 2	H315: Causes skin irritation	Warning
Serious Eye Damage/Eye Irritation, Category 2	H319: Causes serious eye irritation	Warning
Specific target organ toxicity (single exposure), Category 3	H335: May cause respiratory irritation	Warning

Handling and Storage:

- Handling: Wear protective gloves, protective clothing, and eye protection.[8] Use only in a well-ventilated area and avoid breathing dust.[8] Keep away from oxidizing agents.[7]

- Storage: Store in a cool, dry place away from direct sunlight.[4] Keep containers securely sealed when not in use.[8]

Synthesis of 5-Bromopyrimidine

A common method for the preparation of **5-Bromopyrimidine** involves the reaction of dibromodifuranone with formamide in the presence of a B₂O₃ catalyst at elevated temperatures (180-185°C).[3][8]

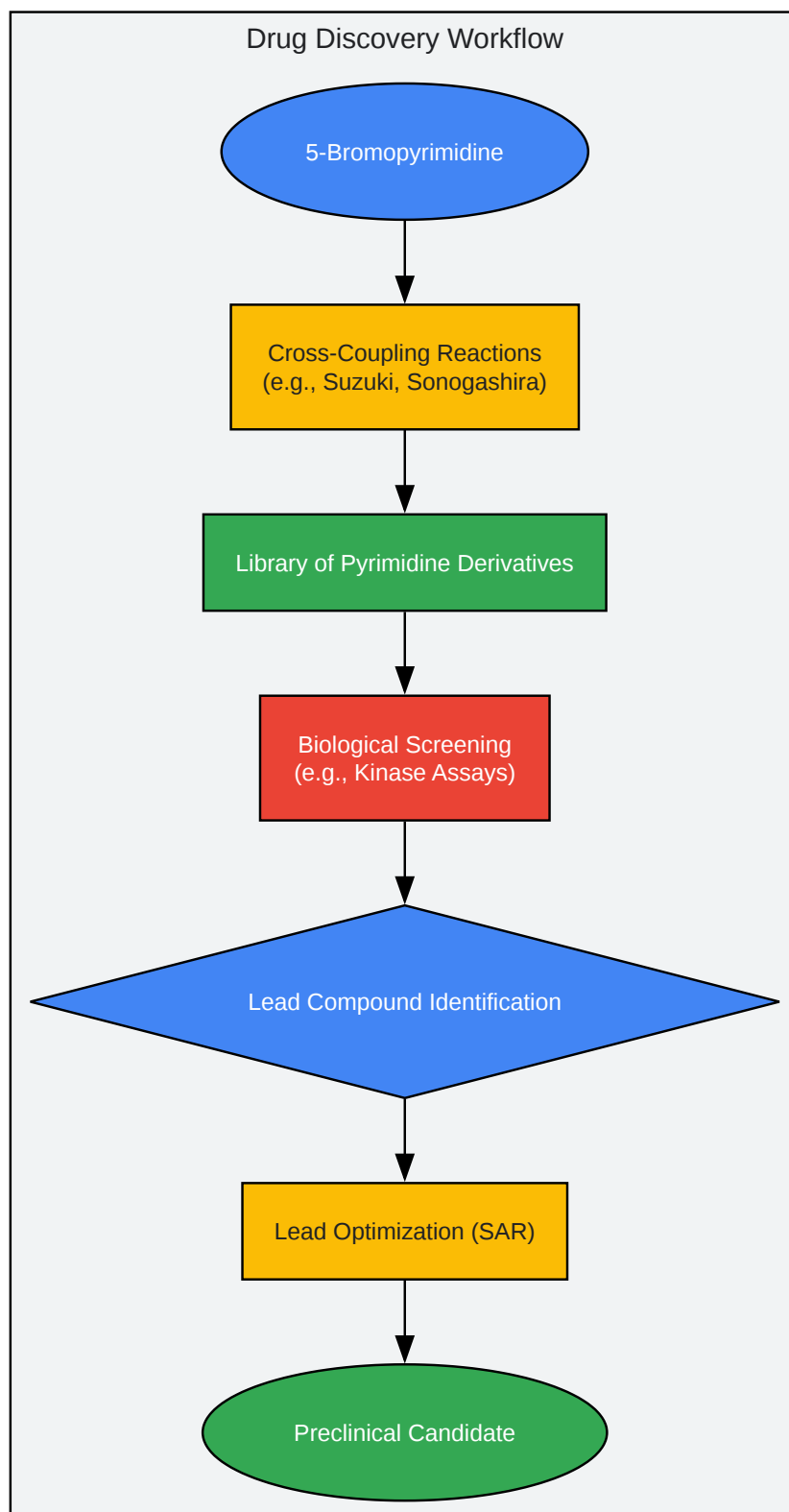
Applications in Organic Synthesis and Drug Discovery

The pyrimidine scaffold is a privileged structure in medicinal chemistry, appearing in a vast number of biologically active compounds, including kinase inhibitors, antiviral agents, and herbicides.[2][7] **5-Bromopyrimidine** is a key intermediate for the synthesis of these complex molecules due to the reactivity of the carbon-bromine bond in cross-coupling reactions.[1]

Kinase Inhibitors

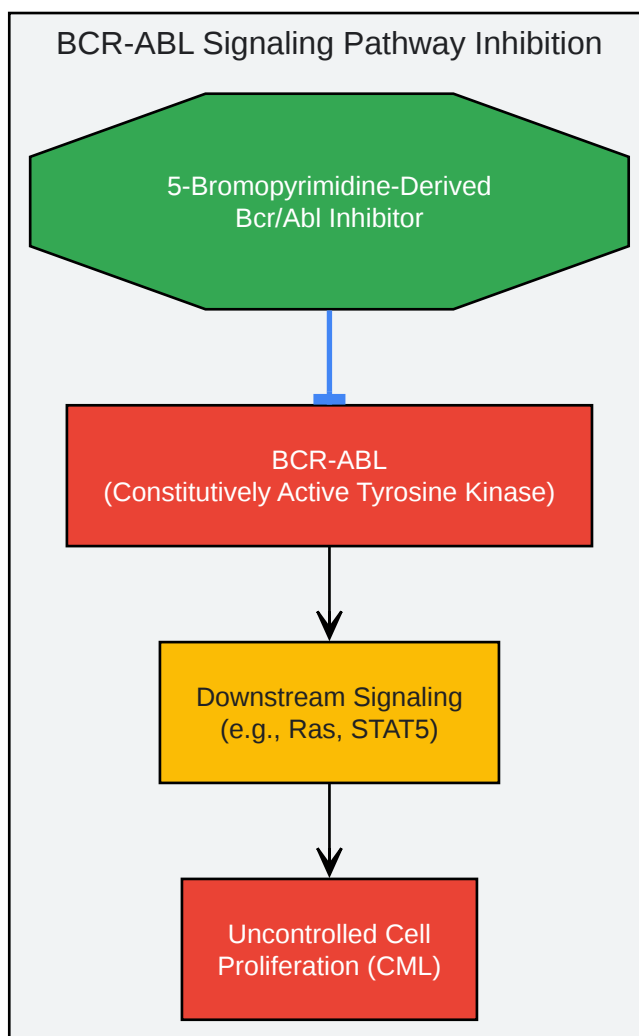
Kinases are a class of enzymes that play a crucial role in cell signaling pathways, and their dysregulation is implicated in many diseases, including cancer.[9] The pyrimidine core is a bioisostere of adenine and can mimic key interactions of ATP with the hinge region of the kinase domain.[10] Consequently, many kinase inhibitors are based on the pyrimidine scaffold.

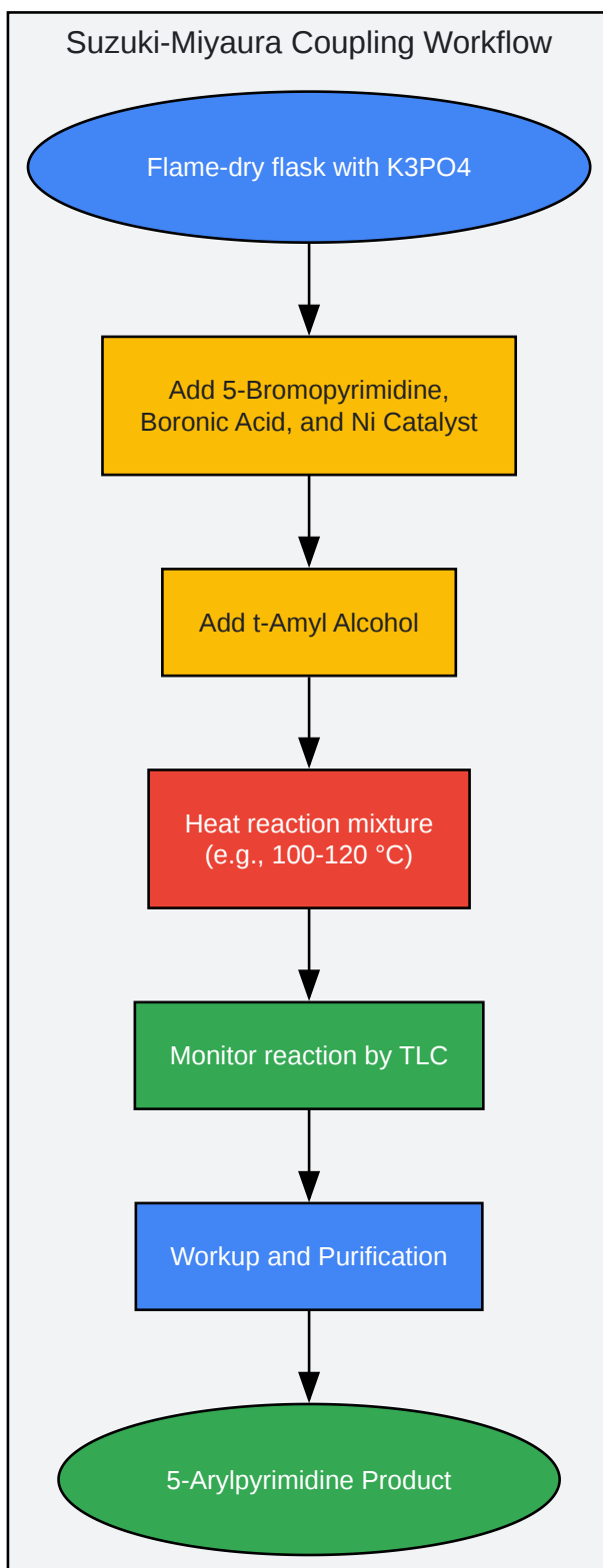
Derivatives of **5-bromopyrimidine** have been synthesized and evaluated as potent kinase inhibitors. For instance, a series of novel 5-bromo-pyrimidine derivatives were synthesized and showed potent activity as Bcr/Abl tyrosine kinase inhibitors.[4] The Bcr/Abl fusion protein is a hallmark of chronic myeloid leukemia (CML).[4] Additionally, 5-aryl-2,4-diaminopyrimidine compounds have been identified as potent inhibitors of IRAK4, a key kinase in the TLR/IL-1R signaling pathway involved in inflammatory disorders.[7]



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Caption: A logical workflow for drug discovery starting from **5-bromopyrimidine**.





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